

Personal protective equipment for handling 6-Chloro-4-pyrimidinecarboxylic acid

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Compound of Interest

Compound Name: 6-Chloro-4-pyrimidinecarboxylic acid

Cat. No.: B1286092

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Essential Safety and Handling Guide for 6-Chloro-4-pyrimidinecarboxylic Acid

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for the proper use and disposal of **6-Chloro-4-pyrimidinecarboxylic acid** (CAS No: 37131-91-2). Adherence to these procedures is critical for ensuring a safe laboratory environment.

Chemical and Physical Properties:

Property	Value
Appearance	Off-white to yellow solid/powder
Molecular Formula	C ₅ H ₃ ClN ₂ O ₂
Molecular Weight	158.54 g/mol
Boiling Point	343.7±22.0 °C (Predicted)
Density	1.579±0.06 g/cm ³ (Predicted)
pKa	2.44±0.10 (Predicted)
Storage Temperature	2-8°C under inert gas (Nitrogen or Argon)[1]

Hazard Identification and Personal Protective Equipment (PPE):

6-Chloro-4-pyrimidinecarboxylic acid is classified as a hazardous substance, causing skin and serious eye irritation, and may cause respiratory irritation.[2] The GHS07 pictogram, indicating it is an irritant, is associated with this chemical.

Hazard	GHS Classification	Recommended Personal Protective Equipment (PPE)
Eye Irritation	Eye Irrit. 2	Chemical safety goggles or a full-face shield.[3][4]
Skin Irritation	Skin Irrit. 2	Chemical-resistant gloves (e.g., nitrile, neoprene, PVC, or butyl rubber) and a lab coat or chemical-resistant apron.[4][5]
Respiratory Irritation	STOT SE 3	Use only in a well-ventilated area or in a fume hood.[2][4] For higher concentrations or where ventilation is inadequate, a NIOSH-approved respirator is necessary.[3]

Operational Plan: From Receipt to Disposal

This step-by-step guide ensures the safe handling of **6-Chloro-4-pyrimidinecarboxylic acid** throughout its lifecycle in the laboratory.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store the container in a cool, dry, and well-ventilated place, away from incompatible materials such as oxidizing agents.[\[6\]](#)
- The recommended storage condition is under an inert atmosphere (nitrogen or argon) at 2-8°C.[\[1\]](#)
- Ensure the storage area is clearly labeled with the appropriate hazard warnings.

2. Handling and Use:

- Always handle **6-Chloro-4-pyrimidinecarboxylic acid** within a certified chemical fume hood to minimize inhalation exposure.[\[4\]](#)
- Wear the appropriate personal protective equipment (PPE) as detailed in the table above.
- Avoid direct contact with the skin, eyes, and clothing.[\[6\]](#)
- Prevent dust formation during handling.[\[6\]](#)
- Use non-sparking tools and equipment.
- Wash hands thoroughly after handling the substance.[\[2\]](#)

3. Spill Management:

- In case of a spill, evacuate the area immediately.
- Wear appropriate PPE, including respiratory protection, before attempting to clean up the spill.

- For solid spills, carefully sweep up the material and place it in a suitable, labeled container for disposal. Avoid generating dust.
- For liquid spills, absorb the material with an inert, non-combustible absorbent material (e.g., sand, earth, vermiculite) and place it in a sealed container for disposal.
- Ventilate the area and wash the spill site after the material has been removed.

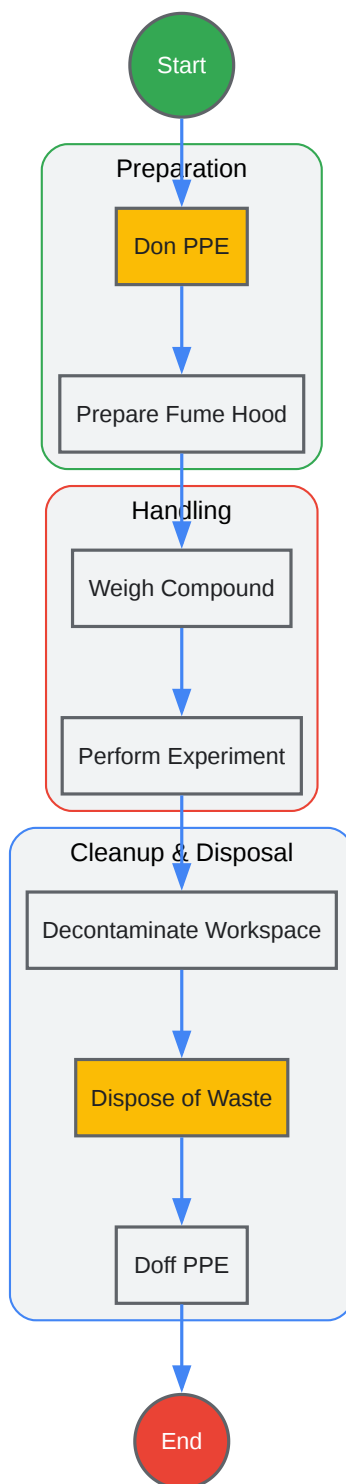
4. First Aid Measures:

- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[2\]](#)
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[\[2\]](#)
- If Inhaled: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[\[2\]](#)
- If Swallowed: Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.

5. Disposal Plan:

- All waste containing **6-Chloro-4-pyrimidinecarboxylic acid** must be treated as hazardous waste.
- Dispose of the contents and container in accordance with local, regional, and national regulations.[\[2\]](#)
- The recommended disposal method is through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[\[7\]](#)
- Do not discharge into sewer systems or contaminate water, foodstuffs, feed, or seed.[\[7\]](#)
- Empty containers should be thoroughly rinsed, with the rinsate collected as hazardous waste, before being disposed of or recycled.

Experimental Workflow for Safe Handling



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